

Essential Safety and Logistical Information for Handling RS-246204

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Compound of Interest

Compound Name: RS-246204

Cat. No.: B1680060

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical guidance for the handling and disposal of **RS-246204**, a small molecule R-spondin-1 substitute. The following procedures are based on general laboratory safety protocols for handling novel chemical compounds, as a specific Safety Data Sheet (SDS) was not readily available. It is imperative to supplement this guidance with a thorough risk assessment and to consult your institution's safety office before commencing any work.

Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **RS-246204** in solid form or in solution.

PPE Category	Item	Specification
Hand Protection	Nitrile gloves	
Eye Protection	Safety glasses with side shields or goggles	
Body Protection	Laboratory coat	
Respiratory Protection	Use in a well-ventilated area or chemical fume hood.	

Chemical and Physical Properties

Property	Value	Source
Appearance	Solid (White to light yellow)	[1]
Molecular Formula	C ₁₆ H ₁₃ N ₅ O ₂ S	[1]
Molecular Weight	339.37	[1]
Solubility	Soluble in DMSO	[1][2]

Storage and Handling

Proper storage and handling are critical to maintain the integrity of **RS-246204** and to ensure laboratory safety.

Condition	Temperature	Duration	Notes
Solid (Powder)	-20°C	3 years	Avoid repeated freeze-thaw cycles.
4°C	2 years		
In Solvent (DMSO)	-80°C	2 years	
-20°C	1 year		

Handling Precautions:

- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.

Experimental Protocols

RS-246204 is commonly used in cell culture, particularly for the maintenance and differentiation of organoids.

Preparation of Stock Solutions

- Objective: To prepare a concentrated stock solution of **RS-246204** in DMSO.
- Materials:
 - **RS-246204** powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
 - Calibrated pipettes
- Procedure:
 - Under a chemical fume hood, weigh the desired amount of **RS-246204** powder.
 - Add the appropriate volume of DMSO to achieve the desired concentration. For example, to prepare a 10 mM stock solution, dissolve 3.39 mg of **RS-246204** in 1 mL of DMSO.
 - Vortex until the compound is completely dissolved.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C.

Working Solution Preparation and Use in Cell Culture

- Working concentrations for intestinal organoid culture are typically in the range of 25-50 μM .
- Thaw an aliquot of the stock solution at room temperature.
- Dilute the stock solution to the final working concentration in the appropriate cell culture medium.

- Add the working solution to the cell culture as required by the experimental protocol.

Disposal Plan

All waste containing **RS-246204** must be disposed of as chemical waste in accordance with local, state, and federal regulations.

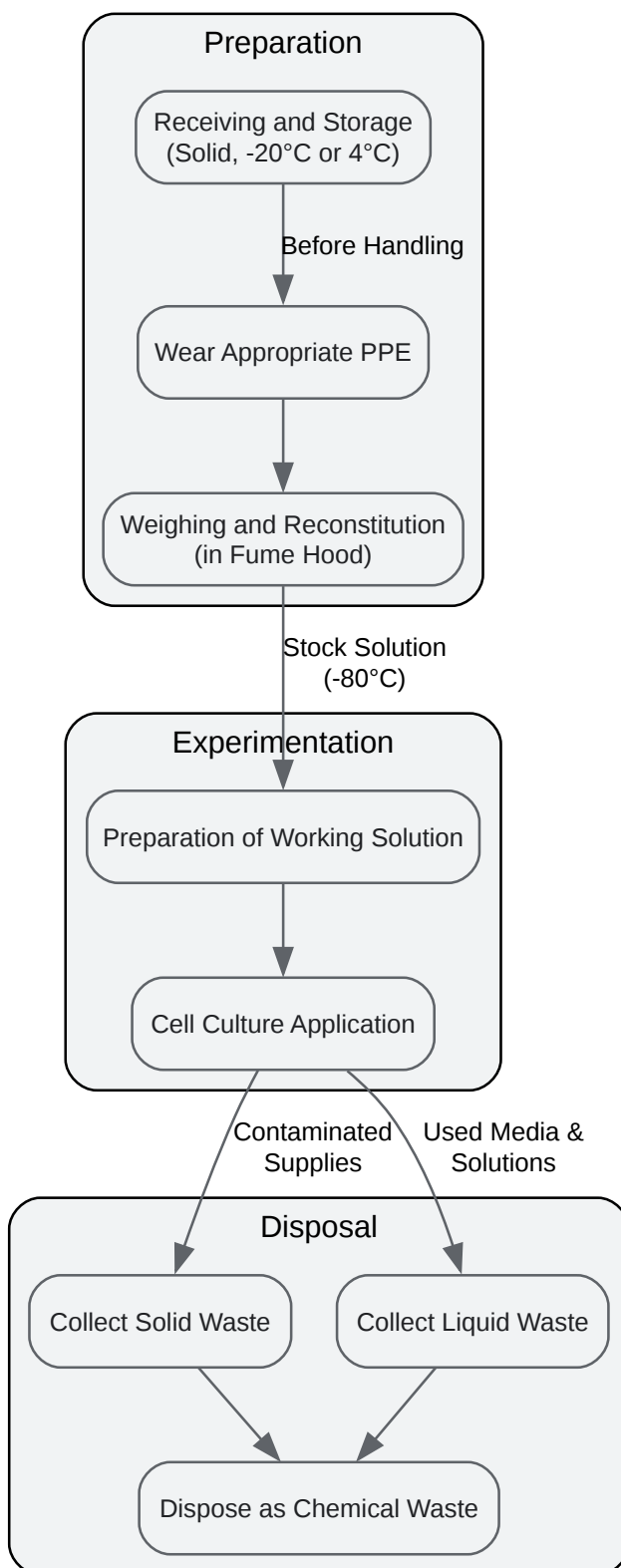
- Solid Waste: Contaminated lab supplies (e.g., pipette tips, tubes, gloves) should be collected in a designated, sealed chemical waste container.
- Liquid Waste: Unused solutions and contaminated cell culture media should be collected in a designated, sealed, and properly labeled chemical waste container. Do not pour down the drain.

Emergency Procedures

In case of accidental exposure, follow these immediate first aid measures:

Exposure Route	First Aid Measures
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Wash out mouth with water. Seek immediate medical attention.

Workflow for Handling RS-246204



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. RS-246204 Supplier | CAS 878451-87-7| R-spondin-1 substitute | AOBIOUS [aobious.com]
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